

Spectroscopic Profile of Divinyltetramethyldisilane: A Technical Guide

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Compound of Interest

Compound Name: *DIVINYLTETRAMETHYLDISILAN*
E

CAS No.: *1450-29-9*

Cat. No.: *B073463*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the spectroscopic data for **divinyltetramethyldisilane**, a key organosilicon compound. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, along with the experimental protocols utilized for their acquisition.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique for elucidating the structure of **divinyltetramethyldisilane**. The following tables summarize the proton (^1H), carbon-13 (^{13}C), and silicon-29 (^{29}Si) NMR data.

^1H NMR Data

The ^1H NMR spectrum of **divinyltetramethyldisilane** exhibits characteristic signals for the vinyl and methyl protons. The vinyl protons show a complex splitting pattern due to geminal, cis, and trans couplings.

Assignment	Chemical Shift (δ) ppm	Multiplicity	Coupling Constants (J) Hz
Si-CH ₃	0.144	Singlet	-
=CH ₂ (geminal)	5.726	Doublet of Doublets	J(trans) = 20.3, J(geminal) = 4.0
=CH ₂ (cis)	5.930	Doublet of Doublets	J(cis) = 14.9, J(geminal) = 4.0
Si-CH=	6.116	Doublet of Doublets	J(trans) = 20.3, J(cis) = 14.9

Note: Data obtained from a 400 MHz spectrum in CDCl₃.

¹³C NMR Data

The ¹³C NMR spectrum provides information on the carbon framework of the molecule.

Assignment	Chemical Shift (δ) ppm
Si-CH ₃	~1.0
Si-CH=CH ₂	~132.0
Si-CH=CH ₂	~139.5

Note: Approximate chemical shifts are estimated from the provided spectrum as explicit values were not available.

²⁹Si NMR Data

The ²⁹Si NMR chemical shift provides direct insight into the silicon environment. For **divinyltetramethyldisilane**, the silicon atoms are chemically equivalent.

Assignment	Chemical Shift (δ) ppm
(CH ₂ =CH)(CH ₃) ₂ Si-O	-3.1

Note: The chemical shift is referenced relative to tetramethylsilane (TMS).^[1]

Infrared (IR) Spectroscopy

The IR spectrum of **divinyltetramethyldisilane** displays characteristic absorption bands corresponding to the vibrations of its functional groups.

Frequency (cm ⁻¹)	Vibrational Mode	Intensity
3050-3010	=C-H stretch	Medium
2960-2900	C-H stretch (methyl)	Strong
1600-1590	C=C stretch (vinyl)	Medium
1410-1400	=C-H in-plane bend	Medium
1260-1250	Si-CH ₃ symmetric deformation	Strong
1080-1040	Si-O-Si asymmetric stretch	Very Strong
1010-960	=C-H out-of-plane bend	Strong
840-790	Si-C stretch & CH ₃ rock	Strong

Mass Spectrometry (MS)

Electron ionization mass spectrometry of **divinyltetramethyldisilane** results in a characteristic fragmentation pattern that can be used for its identification.

m/z	Relative Intensity (%)	Possible Fragment Ion
171	100.0	$[M - CH_3]^+$
117	72.8	$[M - Si(CH_3)_2CH=CH_2]^+$
143	23.2	$[M - CH_3 - C_2H_2]^+$
59	22.9	$[Si(CH_3)_2H]^+$
73	19.4	$[Si(CH_3)_3]^+$
159	13.6	$[M - C_2H_3]^+$
119	13.0	$[M - Si(CH_3)_2CH_3]^+$
103	10.8	$[Si(CH_3)_2(CH=CH_2)]^+$
133	10.4	$[M - Si(CH_3)H_2]^+$
145	9.0	$[M - C_2H_5]^+$
173	8.9	$[M - CH]^+$
65	8.5	$[Si(CH_3)H_2]^+$
78	8.2	$[Si(CH_3)_3-H_2]^+$
131	7.3	$[M - Si(CH_3)H]^+$
129	7.1	$[M - Si(CH_3)]^+$
144	7.0	$[M - C_2H_4]^+$
85	6.9	$[Si(CH_3)_2(CH=CH_2)-H_2]^+$

Note: M represents the molecular ion ($C_8H_{18}OSi_2$). Data obtained from a 75 eV electron ionization source.

Experimental Protocols

Detailed methodologies for the acquisition of the spectroscopic data are provided below.

NMR Spectroscopy

Sample Preparation:

- A sample of **divinyltetramethyldisilane** (approximately 0.05 mL) is dissolved in approximately 0.5 mL of deuterated chloroform (CDCl_3) within a clean, dry vial.
- The solution is then transferred into a 5 mm NMR tube using a Pasteur pipette, ensuring the liquid height is sufficient to cover the detection coils of the spectrometer.
- The NMR tube is capped and carefully wiped clean before insertion into the spectrometer.

^1H NMR Spectroscopy:

- Instrument: 400 MHz NMR Spectrometer
- Solvent: CDCl_3
- Temperature: 298 K
- Pulse Program: Standard single-pulse experiment
- Number of Scans: 16-32
- Relaxation Delay: 1-2 seconds
- Referencing: The residual solvent peak of CDCl_3 ($\delta = 7.26$ ppm) is used as an internal reference.

^{13}C NMR Spectroscopy:

- Instrument: 100 MHz NMR Spectrometer (corresponding to a 400 MHz ^1H frequency)
- Solvent: CDCl_3
- Temperature: 298 K
- Pulse Program: Proton-decoupled single-pulse experiment
- Number of Scans: 1024 or more, depending on concentration

- Relaxation Delay: 2-5 seconds
- Referencing: The solvent peak of CDCl_3 ($\delta = 77.16$ ppm) is used as an internal reference.

^{29}Si NMR Spectroscopy:

- Instrument: NMR Spectrometer with a silicon-capable probe (e.g., operating at 79.5 MHz for a 400 MHz ^1H instrument).
- Solvent: CDCl_3
- Temperature: 298 K
- Pulse Program: Inverse-gated proton decoupling to suppress the negative Nuclear Overhauser Effect (NOE).
- Number of Scans: A higher number of scans is typically required due to the low natural abundance and low gyromagnetic ratio of ^{29}Si .
- Relaxation Delay: A longer relaxation delay (e.g., 10-60 seconds) is often necessary for quantitative results, or a relaxation agent such as chromium(III) acetylacetonate can be added.
- Referencing: An external standard of tetramethylsilane (TMS, $\delta = 0$ ppm) is used for referencing.

Infrared (IR) Spectroscopy

Attenuated Total Reflectance (ATR)-FTIR Spectroscopy:

- The ATR crystal (e.g., diamond or zinc selenide) of the FTIR spectrometer is cleaned with a suitable solvent (e.g., isopropanol) and a soft, lint-free wipe, and a background spectrum of the clean, empty crystal is recorded.
- A small drop of neat **divinyltetramethyldisilane** is placed onto the center of the ATR crystal, ensuring complete coverage of the crystal surface.

- The sample spectrum is then recorded, typically by co-adding 16 to 32 scans at a resolution of 4 cm^{-1} .
- After the measurement, the sample is carefully wiped from the crystal surface, and the crystal is cleaned again.

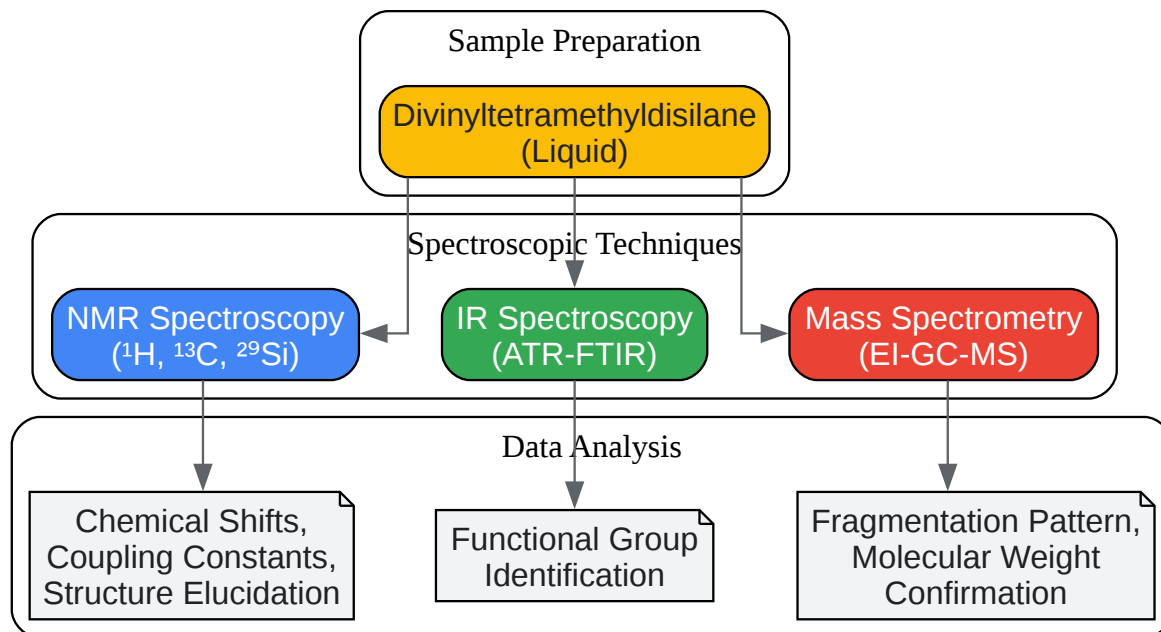
Mass Spectrometry (MS)

Electron Ionization (EI)-Mass Spectrometry:

- A gas chromatograph (GC) coupled to a mass spectrometer (GC-MS) is used for sample introduction and analysis.
- A dilute solution of **divinyltetramethyldisilane** in a volatile solvent (e.g., hexane or dichloromethane) is prepared.
- A small volume (e.g., $1\text{ }\mu\text{L}$) of the solution is injected into the GC, where the compound is vaporized and separated from the solvent on a capillary column (e.g., a non-polar column like DB-1 or HP-5ms).
- The eluting compound enters the mass spectrometer's ion source, which is operated in electron ionization (EI) mode.
- The molecules are bombarded with a beam of electrons, typically with an energy of 70 eV , causing ionization and fragmentation.
- The resulting ions are accelerated and separated by their mass-to-charge ratio (m/z) in a mass analyzer (e.g., a quadrupole).
- A mass spectrum is recorded, showing the relative abundance of the different fragment ions.

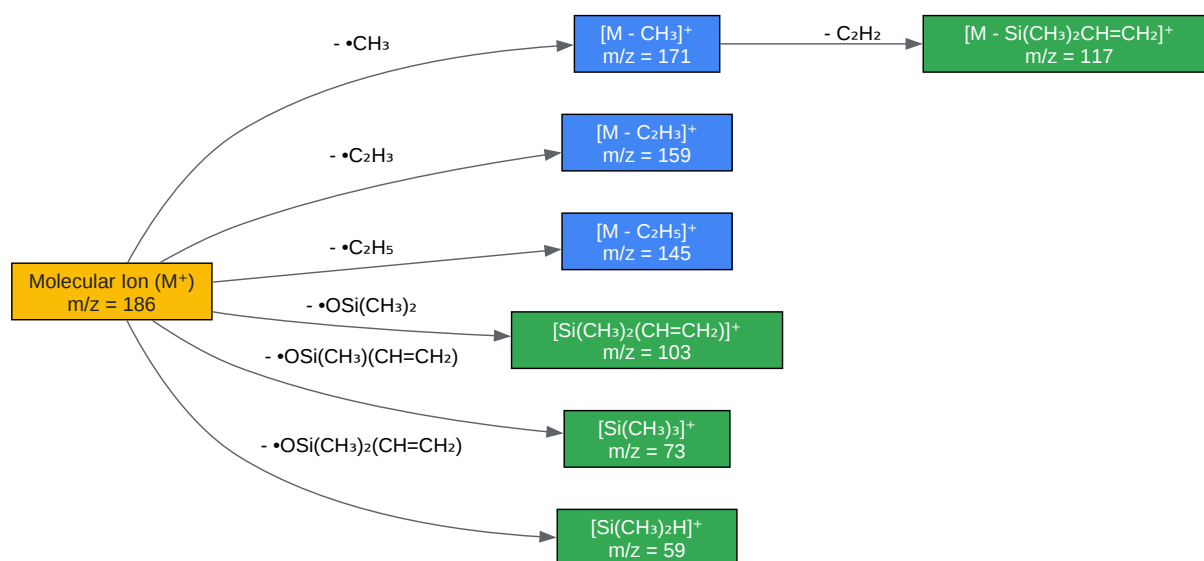
Mandatory Visualizations

The following diagrams illustrate key experimental and logical workflows related to the spectroscopic analysis of **divinyltetramethyldisilane**.



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Caption: General workflow for the spectroscopic analysis of **divinyltetramethyldisilane**.



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Caption: Proposed fragmentation pathway of **divinyltetramethyldisilane** in EI-MS.

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References

- 1. apps.dtic.mil [apps.dtic.mil]

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